

# Application Note: Formulation of UV-Curable Inks with Chlorothioxanthone (CTX)

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## Compound of Interest

Compound Name: 1-Chloro-9H-thioxanthen-9-one

CAS No.: 38605-72-0

Cat. No.: B3032712

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## Abstract & Scope

This application note provides a rigorous technical guide for the formulation of UV-curable inks utilizing 2-Chlorothioxanthone (CTX) as a Type II photoinitiator. While widely used in industrial coatings, CTX presents specific solubility and reactivity challenges that require precise protocol management. This guide addresses the photochemical mechanism, stoichiometric requirements for amine synergists, and detailed protocols for the preparation of high-optical-density (OD) pigmented inks where CTX's long-wavelength absorption is critical for depth curing.

Target Audience: Formulation Chemists, Material Scientists, and R&D Professionals in coating and drug packaging development.

## Scientific Background: The Type II Mechanism

Unlike Type I photoinitiators (e.g., [ngcontent-ng-c2699131324="" \\_nghost-ng-c2339441298="" class="inline ng-star-inserted">](#)

-hydroxyketones) which undergo unimolecular bond cleavage, CTX functions via a Type II bimolecular mechanism. It requires a co-initiator—specifically a hydrogen donor (amine synergist)—to generate reactive radicals.

## Photochemistry

Upon UV irradiation (specifically in the UV-A region,

nm), CTX transitions to an excited singlet state (

CTX

) and rapidly undergoes intersystem crossing (ISC) to a long-lived triplet state (

CTX

).

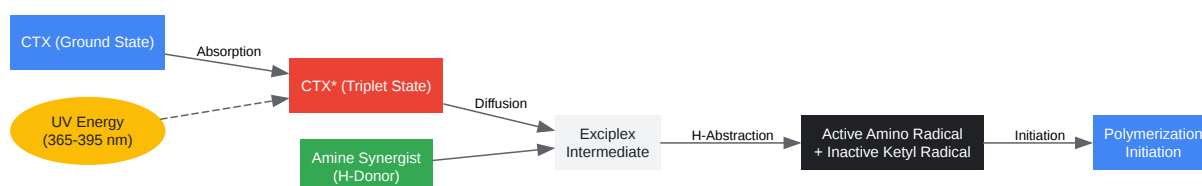
The triplet state abstracts a hydrogen atom from the amine synergist (typically an

-amino hydrogen). This process yields two radicals:

- CTX-ketyl radical: Generally inactive for initiating acrylate polymerization due to steric hindrance and delocalization.
- -Aminoalkyl radical: The active species that initiates the polymerization of acrylate monomers.

## Mechanism Visualization

The following diagram illustrates the energy transfer and radical generation pathway.



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Figure 1: Bimolecular Type II photoinitiation pathway of Chlorothioxanthone.

## Formulation Strategy

### The "Inner Filter" Effect

CTX is selected primarily for pigmented inks (Cyan, Black, Magenta). Pigments absorb heavily in the short-wave UV (UV-C/UV-B). CTX absorbs in the UV-A region (350–400 nm), allowing UV photons to penetrate deeper into the ink film where the pigment is relatively transparent ("optical window"), ensuring through-cure and adhesion.

### Solubility Management

Critical Constraint: CTX has poor solubility in many standard monomers compared to its analog Isopropylthioxanthone (ITX).

- Protocol Adjustment: CTX must be pre-dissolved in the monomer blend at elevated temperatures (60°C) before pigment addition.
- Preferred Monomers: Phenoxy ethyl acrylate (PEA) or Cyclic Trimethylolpropane Formal Acrylate (CTFA) are excellent solvents for CTX.

### Representative Formulation (Black Ink)

The following table outlines a starting formulation for a UV-flexographic or screen ink.

Component Category	Specific Chemical	Function	Weight %
Oligomer	Polyester Acrylate / Epoxy Acrylate	Mechanical Backbone	35 - 45%
Monomer (Diluent)	TPGDA / DPGDA	Viscosity Control	25 - 35%
Monomer (Solvent)	Phenoxy Ethyl Acrylate (PEA)	Solubilizer for CTX	10 - 15%
Photoinitiator	2-Chlorothioxanthone (CTX)	Through-Cure Initiator	2.0 - 3.0%
Co-Initiator	EDB or Amino Acrylate	Synergist (H-Donor)	3.0 - 5.0%
Photoinitiator	Irgacure 369 (or equivalent)	Surface Cure booster	2.0 - 4.0%
Pigment	Carbon Black	Colorant	15 - 20%
Additives	Polysiloxanes	Flow/Leveling	0.5 - 1.0%

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*Note: The Amine:CTX ratio should generally be maintained at 1.5:1 to 2:1 by weight to overcome oxygen inhibition and ensure efficient H-abstraction.*

## Experimental Protocols

### Protocol A: Preparation of the Let-down Varnish (Vehicle)

Objective: Create a homogeneous solution of the photoinitiator system.

- Weighing: Into a stainless steel mixing vessel, weigh the Monomer (Solvent) (e.g., PEA) and Oligomers.
- Heating: Place the vessel on a hot plate or water bath. Heat to  $60^{\circ}\text{C} \pm 2^{\circ}\text{C}$ .
  - Why? CTX has a high melting point ( $\sim 153^{\circ}\text{C}$ ) and slow dissolution rate at room temperature.
- Addition: While agitating with a disperser (Cowles blade) at 500 RPM, slowly add the CTX powder.
- Dissolution: Maintain  $60^{\circ}\text{C}$  and mixing for 20-30 minutes.
  - Validation: Stop mixing. Take a glass rod sample. The liquid must be clear amber with no visible crystals.
- Completing the Vehicle: Lower temperature to  $40^{\circ}\text{C}$ . Add the Amine Synergist and other photoinitiators. Mix for 10 minutes.
  - Caution: Do not overheat once the amine is added to prevent premature thermal polymerization (gelation).

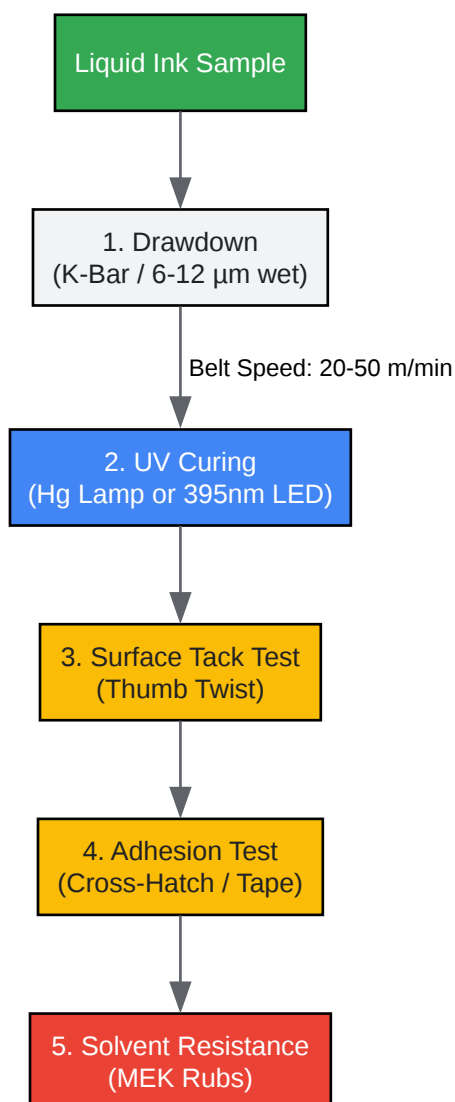
## Protocol B: Pigment Dispersion & Milling

Objective: Grind pigment to  $<1\ \mu\text{m}$  particle size without overheating.

- Premix: Add the Pigment (Carbon Black) to the Varnish prepared in Protocol A. Mix at high speed (2000 RPM) for 15 minutes to wet the pigment.
- Milling: Transfer the slurry to a Three-Roll Mill or Bead Mill.
- Process Control:
  - Pass 1: Loose gap (Pressure: 5 bar).
  - Pass 2: Tight gap (Pressure: 15 bar).

- Temperature Check: Ensure ink temperature does not exceed 55°C during milling (shear heat can trigger polymerization).
- Validation (Hegman Gauge):
  - Place a droplet on a Hegman grind gauge.
  - Scrape down.
  - Acceptance Criteria: No scratches or particles visible above 5 µm (NPIRI scale).

## Protocol C: Curing & Characterization Workflow



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Figure 2: Standardized testing workflow for UV-curable ink characterization.

## Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Surface Tackiness	Oxygen Inhibition	Increase Amine Synergist concentration. Oxygen quenches the triplet state; amines scavenge oxygen.
Poor Adhesion	Incomplete Through-Cure	Increase CTX loading (up to 3%). CTX drives the cure at the substrate interface.
Ink Gelation (Shelf Life)	Dark Reaction	Ensure storage temperature < 25°C. Add stabilizer (e.g., MEHQ or BHT) at 500-1000 ppm.
Crystallization	CTX Saturation	CTX concentration is too high for the monomer blend. Switch to ITX (more soluble) or increase PEA content.
Yellowing	CTX Byproducts	CTX inherently yellows upon curing. Do not use in White Inks or overprint varnishes.

## Safety & Regulatory Considerations

### Migration (Food Packaging)

CTX and its breakdown products can migrate through porous substrates (paper/board).

- Risk: Historically, thioxanthenes (ITX/CTX) have been involved in food contamination recalls (e.g., baby milk scandal).
- Solution: For food packaging (Nestlé Guidance/Swiss Ordinance), do not use standard CTX. Instead, use Polymeric Thioxanthenes (e.g., Omnipol TX) where the chromophore is

tethered to a polymer chain, preventing migration.

## Handling

- H-Statements: H302 (Harmful if swallowed), H411 (Toxic to aquatic life).
- PPE: Nitrile gloves and UV-blocking safety glasses are mandatory during weighing and curing.

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- To cite this document: BenchChem. [Application Note: Formulation of UV-Curable Inks with Chlorothioxanthone (CTX)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3032712/docs#application-note-formulation-of-uv-curable-inks-with-chlorothioxanthone-ctx\]](https://www.benchchem.com/product/b3032712/docs#application-note-formulation-of-uv-curable-inks-with-chlorothioxanthone-ctx)

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